

# Essential Safety and Operational Guide for Handling 6-Iodohehex-1-ene

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## Compound of Interest

Compound Name: 6-iodohehex-1-ene

Cat. No.: B3048985

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **6-iodohehex-1-ene** (CAS No. 18922-04-8). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

## Hazard Identification and Classification

**6-iodohehex-1-ene** is a combustible liquid that can cause serious health effects. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes it with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage (Category 1): Causes serious eye damage.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Signal Word: Danger[\[2\]](#)[\[3\]](#)

Hazard Pictograms:

- Corrosion

- Irritant

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk. The following equipment must be worn at all times when handling **6-iodohex-1-ene**:

Protection Type	Specific Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes	Prevents skin contact, which can cause irritation.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood	Avoids inhalation of vapors that may cause respiratory tract irritation.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Engineering Controls:

- Ensure a calibrated eye-wash station and safety shower are readily accessible.
- Work exclusively within a certified chemical fume hood to control vapor inhalation.
- Clear the workspace of any incompatible materials.

### 2. Handling the Chemical:

- Don the appropriate PPE as outlined in the table above.
- Carefully uncap the container to avoid splashing.
- Use only clean, dry glassware and equipment.
- Dispense the required amount of **6-iodohex-1-ene** slowly and carefully.

### 3. Post-Handling:

- Securely cap the container immediately after use.
- Decontaminate all work surfaces with an appropriate solvent and then wash with soap and water.
- Remove and properly dispose of contaminated gloves.
- Wash hands thoroughly with soap and water.

## Disposal Plan

All waste containing **6-iodohex-1-ene** must be treated as hazardous waste.

### 1. Waste Segregation:

- Collect all liquid waste containing **6-iodohex-1-ene** in a dedicated, labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless compatibility has been verified.

### 2. Contaminated Materials:

- Any materials that have come into contact with **6-iodohex-1-ene** (e.g., pipette tips, gloves, paper towels) must be disposed of in a designated solid hazardous waste container.

### 3. Final Disposal:

- Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department, following all local, state, and federal regulations.

## Quantitative Data Summary

Property	Value
CAS Number	18922-04-8
Molecular Formula	C <sub>6</sub> H <sub>11</sub> I
Molecular Weight	210.06 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Physical Form	Liquid <a href="#">[2]</a>
GHS Hazard Codes	H315, H318, H335 <a href="#">[2]</a> <a href="#">[3]</a>
Storage Class	Combustible liquids (10) <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Workflow and Safety Protocol

The following diagram outlines the logical flow for safely handling **6-iodohex-1-ene** from initial preparation to final disposal.

Caption: Workflow for Safe Handling of **6-iodohex-1-ene**.

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## References

- 1. 6-Iodo-1-hexene | C<sub>6</sub>H<sub>11</sub>I | CID 10878409 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-Iodo-1-hexene ≥98.0% (GC) | 18922-04-8 [sigmaaldrich.com]
- 3. 6-Iodo-1-hexene ≥98.0% (GC) | 18922-04-8 [sigmaaldrich.com]
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